

Technical Support Center: Improving Fmoc-Isothiocyanate Coupling Efficiency

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Compound of Interest

Compound Name: *Fmoc isothiocyanate*

CAS No.: 199915-38-3

Cat. No.: B175453

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Welcome to the technical support center for optimizing your Fmoc-isothiocyanate (Fmoc-NCS) coupling reactions. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot and enhance the efficiency of conjugating Fmoc-NCS to primary amines in peptides and other biomolecules. As Senior Application Scientists, we have compiled field-proven insights and scientifically-grounded protocols to address the common challenges you may encounter.

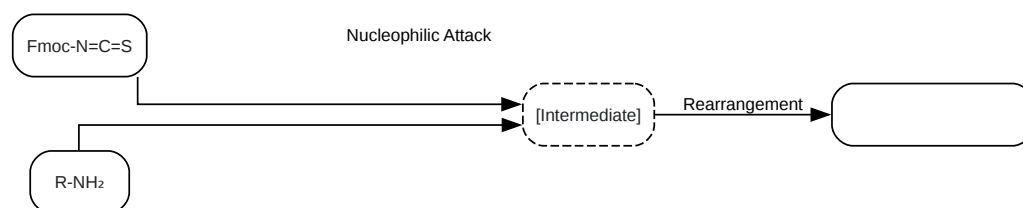
Frequently Asked Questions (FAQs)

Q1: What is the fundamental reaction mechanism of Fmoc-isothiocyanate with a primary amine?

A1: The core of the reaction lies in the nucleophilic attack of a primary amine on the electrophilic carbon atom of the isothiocyanate group ($-N=C=S$). This forms an unstable intermediate that rapidly rearranges to a stable thiourea bond. The reaction is most efficient with unprotonated primary amines, such as the N-terminus of a peptide or the ϵ -amino group of a lysine residue.^[1]

Here is a diagram illustrating the general mechanism:

Fig 1. Fmoc-NCS reaction with a primary amine.



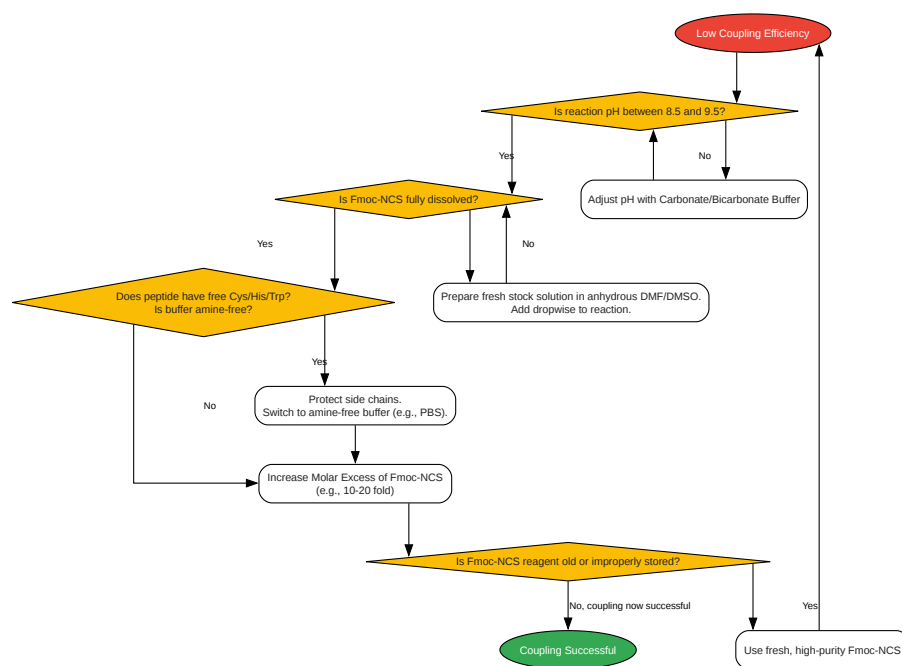


Fig 2. Troubleshooting workflow for Fmoc-NCS coupling.

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